

4-Aminophenol: A Comprehensive Technical Guide for Researchers

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CAS Number: 123-30-8

This technical guide provides an in-depth overview of **4-Aminophenol** (p-Aminophenol), a versatile organic compound with significant applications in the pharmaceutical and chemical industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, safety data, experimental protocols, and biological significance.

Chemical and Physical Properties

4-Aminophenol, with the chemical formula C₆H₇NO, is a white or light brown crystalline solid. It is characterized by the presence of both an amino group and a hydroxyl group attached to a benzene ring in the para position. This dual functionality makes it a valuable intermediate in various chemical syntheses. The compound is moderately soluble in alcohol and hot water and can be recrystallized from hot water.[1] It is, however, insoluble in non-polar solvents such as benzene and chloroform.[2][3] **4-Aminophenol** is sensitive to air and light, and its color may darken upon exposure.[4]

Table 1: Physical and Chemical Properties of **4-Aminophenol**



Property	Value	References	
CAS Number	123-30-8	[5][6][7][8][9][10][11]	
Molecular Formula	C ₆ H ₇ NO	[6][7][12]	
Molecular Weight	109.13 g/mol	[6][9]	
Appearance	White to light brown crystalline solid	[2]	
Melting Point	185 - 189 °C (365 - 372 °F) [5][9]		
Boiling Point	284 °C (decomposes)		
Solubility	Moderately soluble in alcohols and hot water; insoluble in benzene and chloroform.	[1][2][3]	
pKa (amino group)	5.48	[1]	
pKa (phenol group)	10.30	[1]	

Safety Data Sheet Summary

4-Aminophenol is a hazardous substance and requires careful handling. It is harmful if swallowed or inhaled and is suspected of causing genetic defects.[5][13][14] It is also very toxic to aquatic life with long-lasting effects.[5][13]

Table 2: GHS Hazard Information



Hazard Class	Category	Hazard Statement	
Acute Toxicity, Oral	4	H302: Harmful if swallowed	
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled	
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects	
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life	
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects	

Table 3: Toxicity Data

Test	Species	Route	Value	References
LD50	Rat	Oral	375 mg/kg	[5][7]
LD50	Mouse	Oral	401 mg/kg	[7]
LD50	Rabbit	Dermal	> 10,000 mg/kg	[5]
LC50	Rat	Inhalation	> 5.91 mg/m³ (1 h)	[15]

Handling and Storage

When handling **4-Aminophenol**, personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.[6][16] Work should be conducted in a well-ventilated area or under a chemical fume hood.[16][17] Avoid breathing dust and contact with skin and eyes.[5][14] Store in a tightly closed container in a cool, dry, and well-ventilated place, away from direct sunlight and incompatible materials such as strong oxidizing agents and acids.[7] [16]

First Aid Measures



- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[5]
- Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation persists.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Fire-Fighting Measures

Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires.[5] A heavy water stream should not be used. Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

Experimental Protocols Synthesis of Paracetamol (Acetaminophen) from 4Aminophenol

A common application of **4-aminophenol** in a laboratory setting is the synthesis of paracetamol. The following protocol is a representative example.

Objective: To synthesize paracetamol by acetylating the amine group of **4-aminophenol** using acetic anhydride.

Materials:

- 4-Aminophenol
- · Acetic anhydride
- Ethyl acetate
- Pyridine (catalyst)



- Deionized water
- Glass boiling tube or round bottom flask
- Magnetic stirrer and stir bar
- Heating plate
- Separating funnel
- TLC plates (silica gel)
- · Developing chamber
- UV lamp

Procedure:

- In a glass boiling tube, dissolve 200 mg (1.8 mmol) of **4-aminophenol** in 2.0 mL of ethyl acetate. Add a magnetic stirrer bar.[5]
- Place the tube on a stirrer plate and begin slow stirring.
- Add 4 drops of pyridine to the mixture using a Pasteur pipette.[5]
- Add 1.0 mL of acetic anhydride using a graduated pipette.[5]
- Allow the reaction to stir for 30 minutes at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Prepare a mobile phase of ethyl acetate and petroleum ether (2:1 v/v).
 - Spot the starting material (4-aminophenol), the reaction mixture, and a co-spot on a silica
 TLC plate.
 - Develop the plate in a chamber saturated with the mobile phase.



- Visualize the spots under a UV lamp. The reaction is complete when the spot corresponding to 4-aminophenol has disappeared.[5]
- Upon completion, add 30 mL of saturated brine to the reaction mixture in a separating funnel and shake vigorously.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and evaporate the solvent to obtain the crude product (4-acetamidophenyl acetate).
- For the synthesis of paracetamol, the intermediate ester is then hydrolyzed.

Assay of 4-Aminophenol in Paracetamol Formulations

This protocol outlines a method for the quantitative analysis of **4-aminophenol**, a primary degradation product of paracetamol.

Objective: To determine the concentration of **4-aminophenol** in a paracetamol sample using spectrophotometry.

Principle: **4-Aminophenol** reacts with alkaline sodium nitroprusside to form a colored derivative that can be measured spectrophotometrically.[18]

Materials and Reagents:

- Paracetamol sample
- 4-Aminophenol standard
- Sodium nitroprusside solution
- Alkaline solution (e.g., sodium hydroxide)
- Spectrophotometer
- · Volumetric flasks and pipettes

Procedure:



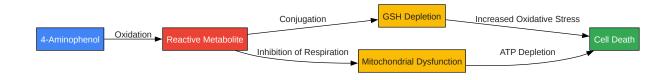
- Standard Solution Preparation: Prepare a stock solution of 4-aminophenol of a known concentration. From this, prepare a series of standard solutions of decreasing concentrations by serial dilution.
- Sample Preparation: Accurately weigh a portion of the paracetamol sample and dissolve it in a suitable solvent.
- Reaction: To a set volume of each standard solution and the sample solution, add the alkaline sodium nitroprusside reagent.
- Measurement: After a specified time for color development, measure the absorbance of each solution at the wavelength of maximum absorption (around 710 nm).[18]
- Calibration Curve: Plot a graph of absorbance versus the concentration of the standard solutions to create a calibration curve.
- Quantification: Determine the concentration of 4-aminophenol in the sample solution by interpolating its absorbance on the calibration curve.

Signaling and Metabolic Pathways

While **4-aminophenol** itself is not a signaling molecule in the classical sense, its metabolism and toxicological effects involve key cellular pathways. Furthermore, its metabolite, AM404, formed in the brain, has been shown to interact with important signaling systems.

Toxicological Pathway

The nephrotoxicity of **4-aminophenol** is a significant concern. The mechanism involves its metabolic activation to reactive intermediates that disrupt cellular function.





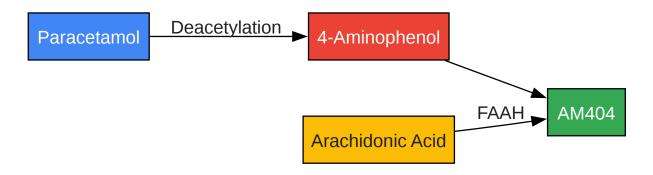
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Caption: Toxicological pathway of **4-aminophenol** leading to cell death.

Studies have shown that **4-aminophenol** can lead to a rapid depletion of cellular glutathione (GSH), a key antioxidant.[13] This is followed by the inhibition of mitochondrial respiration and a decrease in cellular ATP levels, ultimately leading to cell death.[13]

Metabolic Pathway and Formation of AM404

In the context of paracetamol (acetaminophen) metabolism, a small fraction is deacetylated to form **4-aminophenol**.[19] In the brain, this **4-aminophenol** can be conjugated with arachidonic acid by fatty acid amide hydrolase (FAAH) to form N-arachidonoylphenolamine (AM404).[19]



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